

Application Notes and Protocols: Jig Dyeing of Cotton Yarn with Vat Black 27

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Abstract

These application notes provide a comprehensive guide to the jig dyeing of cotton yarn with C.I. **Vat Black 27**, an anthraquinone-based vat dye known for its excellent fastness properties. This document outlines the chemical principles, detailed experimental protocols, and expected performance characteristics. The protocols are intended for laboratory and pilot-scale applications, offering a foundational methodology for research and development in textile chemistry and material science. All quantitative data regarding dye properties and fastness are presented in standardized tables. Visual aids in the form of Graphviz diagrams are included to elucidate the experimental workflow and the chemical pathway of the vat dyeing process.

Introduction

Vat dyes are a class of water-insoluble dyes that are applied to cellulosic fibers, such as cotton, in a soluble, reduced "leuco" form.[1][2] C.I. **Vat Black 27** is a prominent member of this class, valued for its high fastness to light, washing, and chlorine.[3][4] The jig dyeing process is particularly suitable for the application of vat dyes to woven fabrics and, with appropriate setup, to yarns in an open-width configuration.[5][6][7] This method allows for dyeing with a relatively low liquor ratio, which is economically and environmentally advantageous.

The application of **Vat Black 27** to cotton yarn involves four critical stages:

- **Vatting:** The insoluble dye pigment is reduced in an alkaline medium, typically with sodium hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$) and caustic soda (NaOH), to its soluble leuco form.[\[2\]](#)[\[8\]](#)
- **Dyeing:** The cotton yarn is immersed in the leuco dye solution, allowing the soluble dye to penetrate the fiber structure.
- **Oxidation:** The yarn is exposed to an oxidizing agent or atmospheric oxygen, which converts the soluble leuco dye back to its original insoluble pigment form, trapping it within the fiber.
- **Soaping:** A final washing step at a high temperature with a detergent is crucial to remove any loosely adhering dye particles and to develop the true shade and fastness properties of the dye.

This document provides detailed protocols for each of these stages in the context of a jig dyeing system.

Materials and Equipment

Materials

- **Substrate:** Scoured and bleached 100% cotton yarn
- **Dye:** C.I. **Vat Black 27** (CAS No. 2379-81-9)[\[3\]](#)[\[7\]](#)[\[9\]](#)
- **Reducing Agent:** Sodium Hydrosulphite ($\text{Na}_2\text{S}_2\text{O}_4$)
- **Alkali:** Caustic Soda (Sodium Hydroxide, NaOH) flakes or solution (38° Bé)
- **Wetting Agent:** Non-ionic or anionic wetting agent
- **Dispersing Agent**
- **Sequestering Agent**
- **Oxidizing Agent:** Hydrogen Peroxide (H_2O_2) or Sodium Perborate (NaBO_3)
- **Neutralizing Agent:** Acetic Acid (CH_3COOH)
- **Detergent:** Non-ionic detergent for soaping

- Salt (optional, for exhaustion): Glauber's salt (Sodium Sulfate, Na_2SO_4)

Equipment

- Laboratory or pilot-scale jig dyeing machine
- Weighing balance
- pH meter
- Beakers, graduated cylinders, and other standard laboratory glassware
- Heating and stirring apparatus
- Colorfastness testing equipment (e.g., Launder-Ometer, Crockmeter, Xenon arc lamp)

Experimental Protocols

Pre-treatment of Cotton Yarn

Ensure the cotton yarn is thoroughly scoured and bleached to remove impurities such as waxes, oils, and sizing agents. The yarn should have a neutral pH and good absorbency before dyeing.

Stock Vat Preparation (Leuco Dye Solution)

It is recommended to prepare a concentrated stock vat solution of the dye before adding it to the jig.

Recipe:

Component	Concentration
Vat Black 27	50 g/L
Caustic Soda (38° Bé)	100 mL/L
Sodium Hydrosulphite	50 g/L
Water	to make up 1 L

Procedure:

- Paste the required amount of **Vat Black 27** powder with a small amount of water and a dispersing agent.
- Add warm water (40-50°C) to the paste.
- Slowly add the required amount of caustic soda solution while stirring.
- Gradually sprinkle in the sodium hydrosulphite while stirring continuously.
- Allow the solution to stand for 15-20 minutes at 40-50°C for complete vatting. The solution will change color, indicating the formation of the leuco dye.

Jig Dyeing Process

The following protocol is based on a 2% depth of shade (on weight of yarn). Adjustments may be necessary for different shade depths.

Dye Bath Recipe:

Component	Concentration
Vat Black 27	2% (on weight of yarn)
Caustic Soda (38° Bé)	7.5 - 8.0 mL/L
Sodium Hydrosulphite	3.0 - 5.0 g/L
Wetting Agent	1.0 g/L
Sequestering Agent	1.0 g/L
Liquor Ratio	1:5 to 1:10

Procedure:

- Bath Preparation: Fill the jig trough with the required volume of water at 40-50°C. Add the wetting agent, sequestering agent, and the specified amounts of caustic soda and sodium hydrosulphite.

- Yarn Loading: Load the pre-treated cotton yarn onto the jig rollers, ensuring even tension.
- Dye Addition: Add the prepared stock vat solution to the jig trough.
- Dyeing Cycle:
 - Commence the dyeing process, passing the yarn through the dye bath from one roller to the other.
 - Maintain the temperature at 50-60°C.
 - Run for 4-6 "ends" (passes) to ensure complete and even impregnation of the yarn with the leuco dye. The total dyeing time is typically 45-60 minutes.
 - Monitor the concentration of sodium hydrosulphite throughout the process using hydro paper and add more if necessary to maintain the reduced state of the dye.

Post-Dyeing Treatment

- Rinsing: After the dyeing cycle, drain the dye bath and rinse the yarn with cold water for 2 ends to remove excess alkali and reducing agent.
- Oxidation:
 - Prepare a fresh bath with water at 50-60°C.
 - Add an oxidizing agent, for example, 2-3 mL/L of Hydrogen Peroxide (35%).
 - Run the yarn for 2-3 ends (approximately 15-20 minutes) until the final black shade is developed.
- Soaping:
 - Drain the oxidation bath and prepare a new bath with 2 g/L of non-ionic detergent and 1 g/L of soda ash.
 - Raise the temperature to 90-95°C and run the yarn for 2-3 ends (15-20 minutes). This step is critical for achieving optimal fastness.

- Drain the soaping bath.
- Final Rinsing and Drying:
 - Rinse the yarn thoroughly with hot water, followed by cold water, until the rinse water is clear.
 - Unload the yarn and dry it.

Data Presentation

Physical and Chemical Properties of Vat Black 27

Property	Description
C.I. Name	Vat Black 27
CAS Number	2379-81-9[3][6][7]
Molecular Formula	$C_{42}H_{23}N_3O_6$ [3][6][7]
Molecular Weight	665.65 g/mol [3][6][7]
Appearance	Black Powder[3][5][6][7]
Solubility	Insoluble in water; soluble in its reduced (leuco) form in alkaline solution.
Leuco Color (Alkaline)	Reddish-brown[5][6][7]

Colorfastness Properties of Vat Black 27 on Cotton

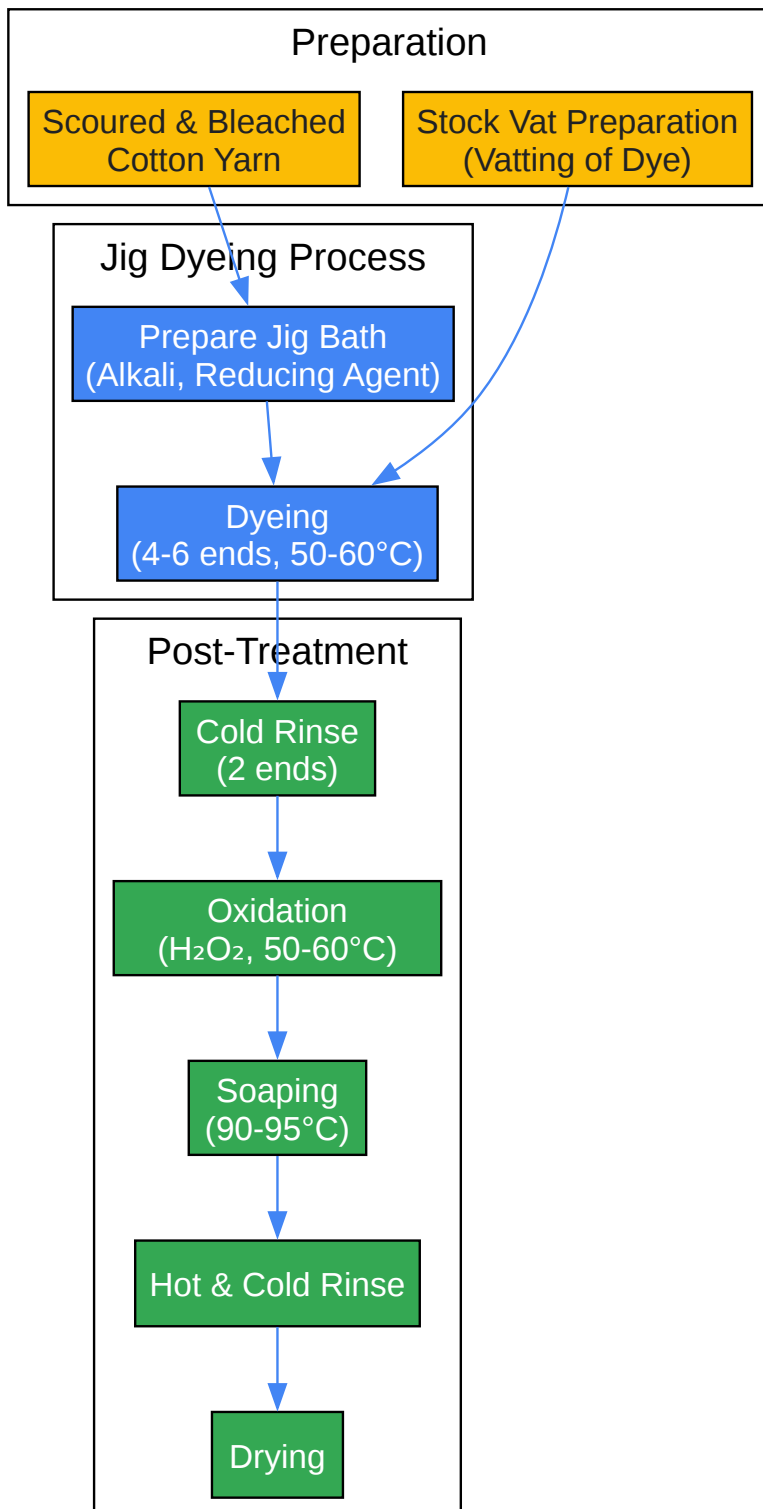
The following table summarizes the typical colorfastness ratings of cotton dyed with **Vat Black 27**, evaluated according to ISO 105 standards. The ratings are on a scale of 1 to 5, where 5 represents the highest fastness, except for lightfastness, which is on a scale of 1 to 8.

Fastness Test	ISO Standard	Rating
Lightfastness (Xenon Arc)	ISO 105-B02	7[6]
Washing Fastness (Fading)	ISO 105-C06	4-5[3]
Washing Fastness (Staining)	ISO 105-C06	5[3]
Rubbing Fastness (Dry)	ISO 105-X12	4-5[5]
Rubbing Fastness (Wet)	ISO 105-X12	4-5[5]
Chlorine Bleach Fastness	ISO 105-N01	4-5[3][6]
Perspiration Fastness (Fading)	ISO 105-E04	4-5[3]
Perspiration Fastness (Staining)	ISO 105-E04	4-5[3]
Ironing Fastness (Hot Pressing)	ISO 105-X11	2-3[5][6]

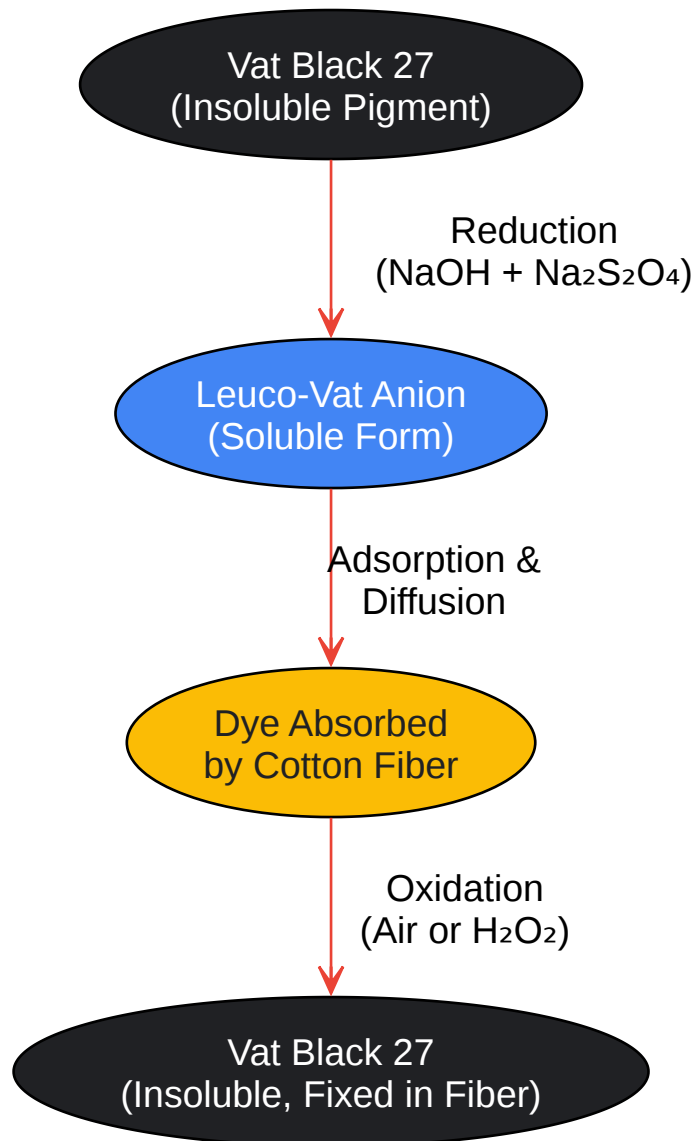
Mandatory Visualizations

Experimental Workflow Diagram

Jig Dyeing Workflow for Cotton Yarn with Vat Black 27



Chemical Transformation in Vat Dyeing



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